

An In-depth Technical Guide on Neohelmannthycin C: Current Knowledge and Data Gaps

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neohelmannthycin C

Cat. No.: B12374264

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For Researchers, Scientists, and Drug Development Professionals

This technical guide serves to consolidate the currently available scientific information on **Neohelmannthycin C**. While the fundamental chemical identity of this natural product has been established, this document also highlights significant gaps in the publicly accessible data concerning its synthesis, detailed spectroscopic properties, and biological activities.

Chemical Structure and Identifiers of Neohelmannthycin C

Neohelmannthycin C is a natural product isolated from the plant *Thapsia garganica*[1]. It is classified as a phenylpropionic acid derivative[2][3][4]. The fundamental chemical properties and identifiers are summarized below.

Table 1: Chemical Identification of **Neohelmannthycin C**

Identifier	Value
CAS Number	918784-99-3[5]
Molecular Formula	C27H38O10[3]
Molecular Weight	522.58 g/mol [3]
InChI	InChI=1S/C27H38O10/c1-8-10-11-12-22(28)36-18(5)27(6,31)26(30)35-17(4)23(37-25(29)16(3)9-2)19-13-20(32-7)24-21(14-19)33-15-34-24/h9,13-14,17-18,23,31H,8,10-12,15H2,1-7H3/b16-9-/t17-,18-,23-,27+/m0/s1
SMILES	C/C=C(\C)/C(=O)O--INVALID-LINK--c2c(c1)OCO2)--INVALID-LINK--OC(=O)--INVALID-LINK--(O)--INVALID-LINK--OC(=O)CCCCC

A 2D representation of the chemical structure of **Neohelmanthycin C** is provided below.

Neohelmanthycin C

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Caption: 2D Chemical Structure of **Neohelmanthycin C**.

Data Availability and Gaps

A comprehensive search of scientific literature and chemical databases reveals a significant lack of detailed experimental data for **Neohelmanthycin C**. The following sections outline the current status of available information.

At present, there are no published reports detailing the total synthesis of **Neohelmanthycin C**. Consequently, no experimental protocols for its synthesis are available.

Furthermore, specific spectroscopic data, such as detailed ¹H-NMR, ¹³C-NMR, and mass spectrometry fragmentation data, for **Neohelmanthycin C** have not been found in the public

domain. This absence of data prevents a detailed analysis and confirmation of its structural features beyond the provided chemical structure.

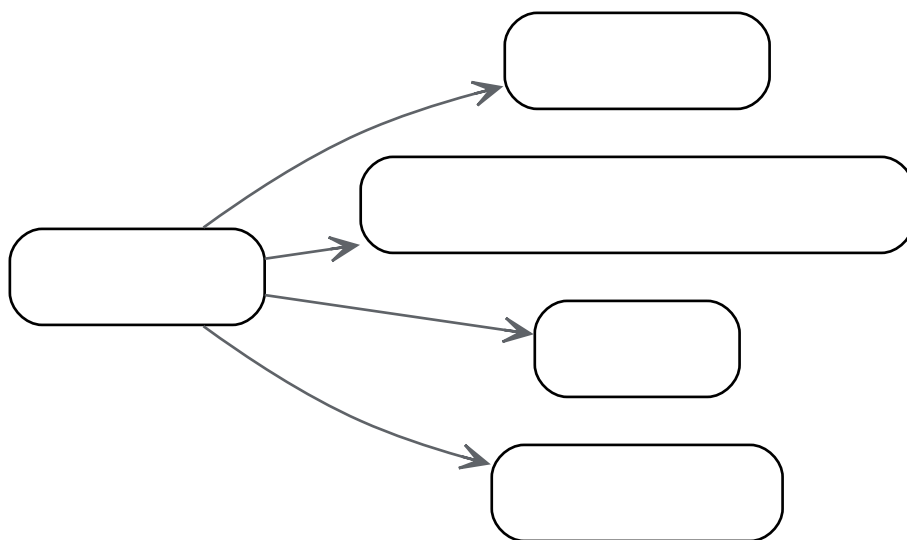
There is a notable lack of studies investigating the biological activity of **Neohelmannthycin C**. As a result, no quantitative data on its efficacy in any biological assay, its mechanism of action, or its involvement in any signaling pathways can be provided.

Context from the Source Organism: Thapsia garganica

Neohelmannthycin C is isolated from *Thapsia garganica*, a plant known to produce a variety of bioactive secondary metabolites[1][6]. While no direct biological data for **Neohelmannthycin C** is available, the chemical constituents of *Thapsia garganica* have been a subject of research, with a particular focus on sesquiterpene lactones like thapsigargin[6][7][8][9]. Thapsigargin is a potent inhibitor of the sarco/endoplasmic reticulum Ca^{2+} -ATPase (SERCA) pump, which leads to the induction of apoptosis[6].

Other compounds identified in *Thapsia garganica* include various essential oils, flavonoids, tannins, and saponins, which have shown antioxidant and antimicrobial properties in studies on the plant's extracts[10][11].

The relationship of **Neohelmannthycin C** to other compounds from its source can be visualized as follows:



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Caption: Chemical constituents of Thapsia garganica.

It is crucial to emphasize that the biological activities of other compounds from Thapsia garganica cannot be extrapolated to **Neohelmannthicin C**.

Conclusion and Future Directions

Neohelmannthicin C is a structurally defined natural product for which detailed experimental and biological data are currently unavailable in the public domain. This presents an opportunity for further research. The key areas for future investigation include:

- Isolation and full spectroscopic characterization: Detailed 1D and 2D NMR studies, as well as high-resolution mass spectrometry, are required to provide a complete and verified spectroscopic profile.
- Total synthesis: The development of a synthetic route would enable access to larger quantities of the compound for extensive biological evaluation and the synthesis of analogues.
- Biological screening: A broad biological screening of **Neohelmannthicin C** is necessary to identify any potential therapeutic activities.

This technical guide provides a summary of the existing knowledge on **Neohelmannthicin C** and underscores the need for further research to elucidate its chemical and biological properties fully.

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- To cite this document: BenchChem. [An In-depth Technical Guide on Neohelminthacin C: Current Knowledge and Data Gaps]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12374264#what-is-the-chemical-structure-of-neohelminthacin-c>]

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